Application Notes & Protocols for the Analytical Quantification of Odoratin

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Compound of Interest	
Compound Name:	*Odoratin*
CAS No.:	*53948-00-8*
Cat. No.:	*B1253074*

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Introduction to **Odoratin**

Odoratin is a naturally occurring isoflavonoid found in various plant species, including Dipteryx odorata and plants from the Chromolaena genus. As a member of the flavonoid class of secondary metabolites, **odoratin** and its derivatives are investigated for a range of potential biological activities, making them of significant interest in pharmacology and drug development. Accurate and precise quantification of **odoratin** in plant matrices, herbal formulations, and biological samples is crucial for quality control, pharmacokinetic studies, and understanding its therapeutic potential.

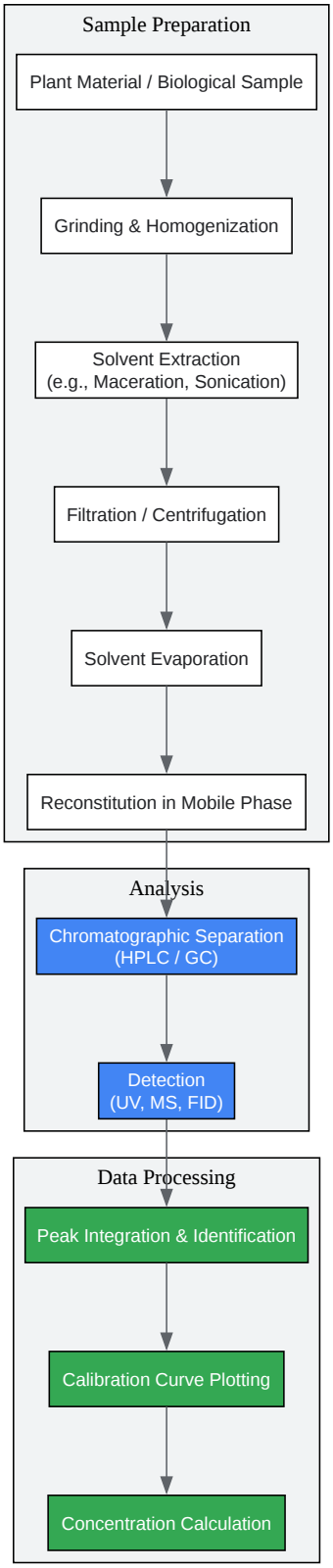
This document provides detailed protocols for the quantification of **odoratin** and related compounds using modern analytical techniques, including High-Performance Liquid Chromatography (HPLC) and Gas Chromatography-Mass Spectrometry (GC-MS). While detailed quantitative protocols are more readily available for structurally similar plant metabolites like the triterpenoid odoratone, the principles and methods described herein are directly applicable and can be adapted for **odoratin**.

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General Experimental Workflow

The quantification of **odoratin** from a raw sample matrix follows a multi-step process. This workflow ensures the analyte is efficiently extracted, isolated from interfering substances, and accurately measured.

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Caption: General workflow for the quantification of **odoratin**.

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Quantification using High-Performance Liquid Chromatography (HPLC)

HPLC is a robust and widely used technique for the quantification of flavonoids like **odoratin** due to its high resolution and sensitivity.[1] A reversed-phase C18 column coupled with UV detection is a common and reliable setup.

Experimental Protocol: HPLC-UV

This protocol is adapted from a method for the triterpenoid odoratone and is suitable for **odoratin** with appropriate optimization.[1]

A. Sample Preparation (from Plant Material)

- Milling: Dry the plant material (e.g., leaves of Chromolaena odorata) and grind it into a fine powder.
- Extraction: Weigh 1.0 g of the powdered material into a flask and add 20 mL of methanol.[1]
- Sonication: Place the flask in an ultrasonic bath and sonicate for 30 minutes to maximize extraction efficiency.[1]
- Filtration: Filter the extract through a Whatman No. 1 filter paper. For cleaner samples, a 0.45 µm syringe filter can be used prior to injection.
- Concentration: Concentrate the filtrate using a rotary evaporator at 40°C to obtain a crude extract.
- Reconstitution: Accurately weigh the dried extract and reconstitute it in the mobile phase to a known concentration (e.g., 1 mg/mL).

B. Chromatographic Conditions

- Instrument: Standard HPLC system with UV-Vis Detector.
- Column: C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size).

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- Mobile Phase: Isocratic elution with Acetonitrile and Water (e.g., 60:40 v/v). The ratio should be optimized for best peak shape and separation.
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30°C.
- Detection Wavelength: Scan for **odoratin**'s UV maxima, typically around 254 nm or 260 nm for isoflavonoids.
- Injection Volume: 20 µL.

C. Data Analysis

- Calibration Curve: Prepare a series of standard solutions of purified **odoratin** (e.g., 1, 5, 10, 25, 50, 100 µg/mL).
- Linearity: Inject the standards and plot a calibration curve of peak area versus concentration.
- Quantification: Inject the prepared sample, identify the **odoratin** peak by its retention time, and calculate the concentration using the linear regression equation from the calibration curve.

Method Validation Parameters & Quantitative Data

Method validation is essential to ensure that the analytical procedure is accurate, precise, and reliable.[2][3] The following table summarizes typical validation parameters for HPLC methods used in natural product quantification.

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Parameter	Typical Acceptance Criteria	Example Value (for similar compounds)
Linearity (r^2)	> 0.999	0.9998[4]
Range	Dependent on application	3.08 - 24.61 µg/mL[4]
Accuracy (% Recovery)	80 - 120%	96.63 - 113.87%[4]
Precision (% RSD)	Intra-day: < 2%, Inter-day: < 5%	< 4.98%[4]
Limit of Detection (LOD)	S/N Ratio ≥ 3	0.042 µg/mL[4]
Limit of Quantification (LOQ)	S/N Ratio ≥ 10	0.14 µg/mL[4]

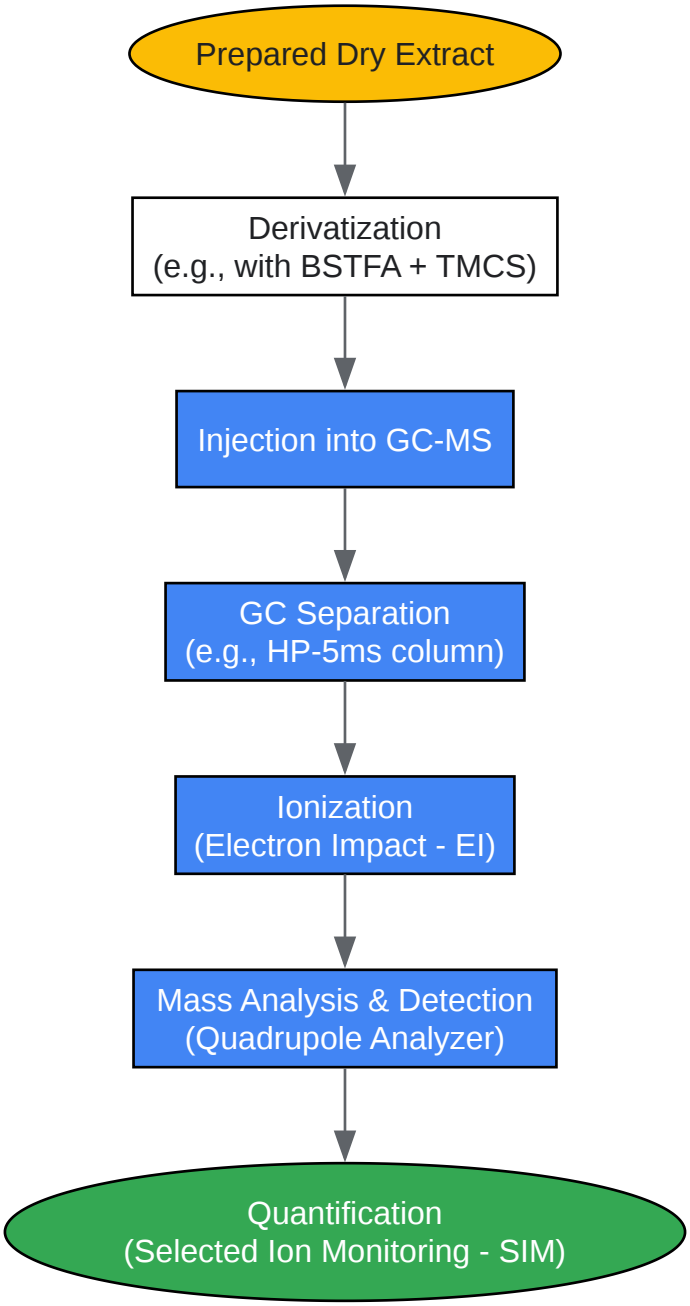
Quantification using Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for identifying and quantifying volatile and semi-volatile compounds. For non-volatile compounds like triterpenoids and some flavonoids, a derivatization step is required to increase their volatility.[5][6]

Experimental Protocol: GC-MS

This protocol is based on methods developed for the analysis of triterpenoids.[5][6]

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Caption: Workflow for GC-MS analysis of **odoratin** after derivatization.

A. Sample Preparation and Derivatization

- Extraction: Prepare a dried extract as described in the HPLC protocol (Section 3.1.A).

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- Derivatization: Accurately weigh a small amount of the extract (e.g., 1 mg) into a vial. Add a derivatizing agent such as a mixture of N,O-bis(trimethylsilyl)trifluoroacetamide (BSTFA) and trimethylchlorosilane (TMCS) in pyridine.[5]
- Reaction: Seal the vial and heat at a controlled temperature (e.g., 70°C) for a specified time (e.g., 30-60 minutes) to ensure complete reaction. Cool to room temperature before injection.

B. GC-MS Conditions

- Instrument: Gas Chromatograph coupled with a Mass Spectrometer.
- Column: HP-5ms capillary column (30 m x 0.25 mm, 0.25 µm film thickness) or similar.[5]
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
- Injector Temperature: 250°C.
- Oven Program: Start at 120°C, hold for 2 min, ramp to 280°C at 10°C/min, and hold for 10 min. (This program should be optimized).
- Ion Source: Electron Impact (EI) at 70 eV.
- Mass Analyzer: Quadrupole.
- Detection Mode: Selected Ion Monitoring (SIM) for quantification, using characteristic ions of derivatized **odoratin**. Full scan mode (e.g., m/z 50-550) can be used for initial identification.

Quantitative Data

The performance of a GC-MS method for quantifying triterpenoids is summarized below. Similar performance can be expected for a validated **odoratin** method.

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Parameter	Example Value (for Triterpenoids)	Reference
Linearity (r)	≥ 0.9998	[6]
Precision (% RSD)	≤ 1.34%	[6]
Recovery	92.1% - 102.6%	[6]
Limit of Detection (LOD)	100 - 200 µg/L	[5]

Application in Pharmacokinetic Studies

Pharmacokinetic (PK) studies determine the absorption, distribution, metabolism, and excretion (ADME) of a compound. Quantifying **odoratin** in biological matrices (e.g., plasma, urine) is essential for these studies. LC-MS/MS is the preferred technique for this application due to its superior sensitivity and specificity.[7]

Key Pharmacokinetic Parameters

A validated bioanalytical method would be used to determine the following key PK parameters from concentration-time data.[8][9]

Parameter	Description
Cmax	Maximum (peak) plasma concentration of the drug.
Tmax	Time at which Cmax is observed.
AUC (Area Under the Curve)	Total drug exposure over time.
t½ (Half-life)	Time required for the drug concentration to decrease by half.
CL (Clearance)	Volume of plasma cleared of the drug per unit time.
Vd (Volume of Distribution)	Apparent volume into which the drug distributes in the body.

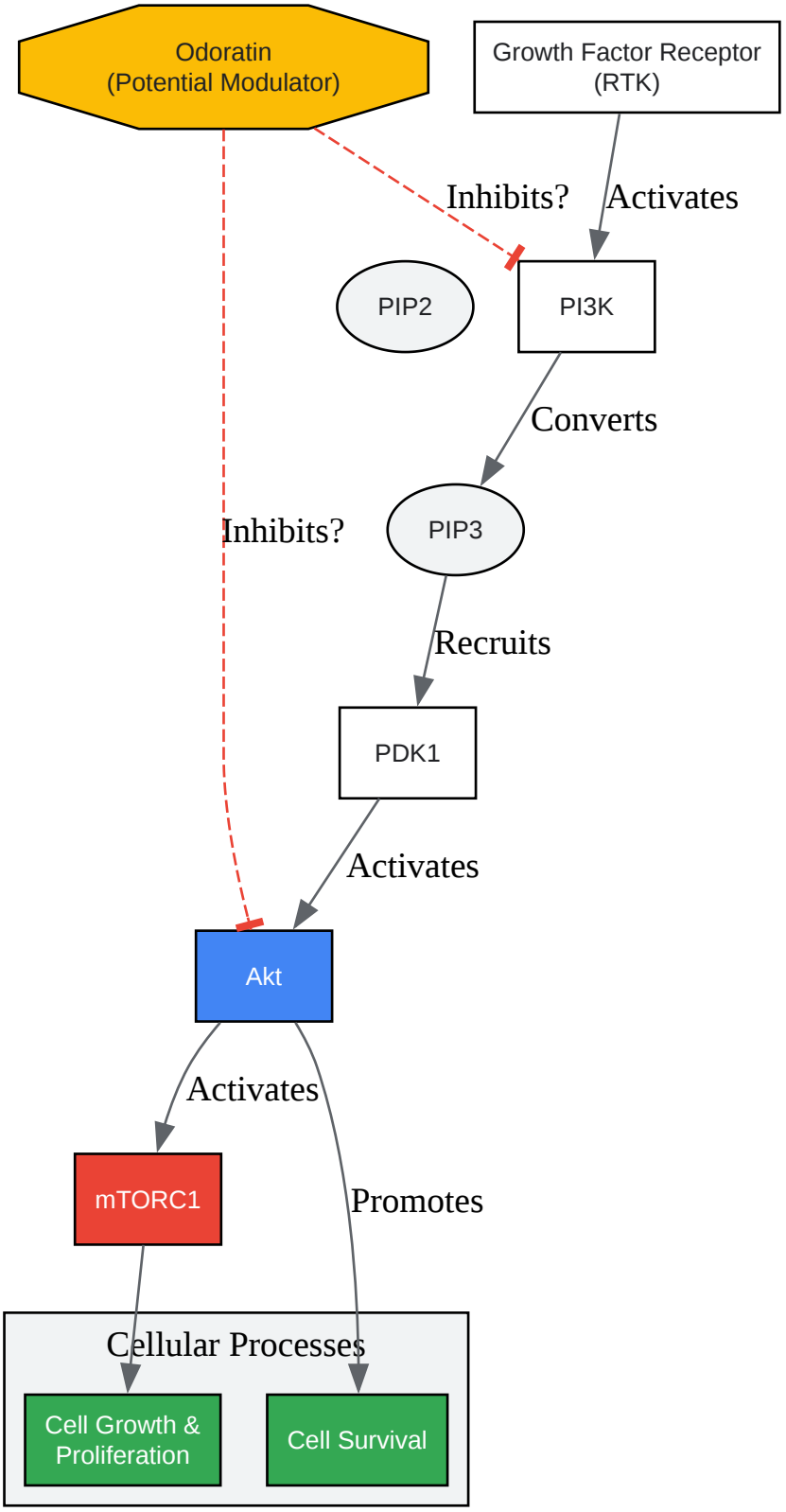
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While specific PK data for **odoratin** is not readily available, a validated LC-MS/MS method would enable the determination of these critical parameters in preclinical and clinical development.

Relevance to Signaling Pathways in Drug Development

Natural products, including flavonoids, often exert their biological effects by modulating intracellular signaling pathways.[10] For drug development professionals, understanding these mechanisms is key. Bioactive compounds from plants have been shown to interact with pathways critical to cell survival, proliferation, and inflammation, such as the PI3K/Akt/mTOR pathway.[11] Dysregulation of this pathway is a hallmark of many cancers. The ability to accurately quantify **odoratin** allows researchers to correlate its concentration with downstream effects on such pathways.

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Caption: Potential modulation of the PI3K/Akt/mTOR signaling pathway.

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